

An In-depth Technical Guide on the Thermochemical Data for 4-Ethoxybenzaldehyde

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Compound of Interest

Compound Name: 4-Ethoxybenzaldehyde

Cat. No.: B043997

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the available physicochemical and thermochemical data for **4-Ethoxybenzaldehyde** (CAS No. 10031-82-0). While comprehensive experimental thermochemical data such as enthalpy of formation and heat capacity are not readily available in the current literature, this document compiles the existing physical properties and outlines a common synthetic pathway. This information is crucial for professionals in drug development and chemical research who require a foundational understanding of this compound for process design, safety analysis, and computational modeling.

Physicochemical Properties of 4-Ethoxybenzaldehyde

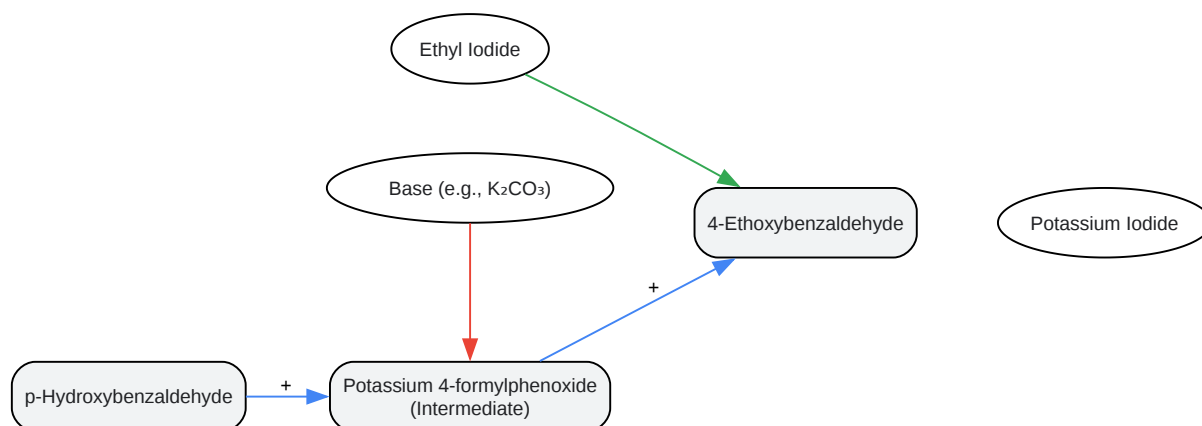
4-Ethoxybenzaldehyde is an aromatic aldehyde that serves as a versatile intermediate in the synthesis of pharmaceuticals, fragrances, and dyes.^{[1][2]} Its physical properties are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₀ O ₂	[3]
Molecular Weight	150.17 g/mol	[2][4]
Appearance	Clear yellow to light brown liquid	[1][3]
Melting Point	13-14 °C	[4][5][6]
Boiling Point	255 °C (at 760 mm Hg)	[1][4][5]
Density	1.08 g/mL at 25 °C	[1][5]
Refractive Index	1.559 (at 20 °C, n ₂₀ /D)	[5]
Flash Point	113 °C (closed cup)	[5]
Solubility	Poorly soluble in water, glycerol, and glycols; soluble in organic solvents and oils; miscible with ethanol at room temperature.	[6][7]

Synthesis of 4-Ethoxybenzaldehyde

A common method for the synthesis of **4-Ethoxybenzaldehyde** is through the ethylation of p-hydroxybenzaldehyde.[8] This reaction is a variation of the Williamson ether synthesis. The process involves the deprotonation of the hydroxyl group of p-hydroxybenzaldehyde to form a phenoxide, which then acts as a nucleophile to attack an ethylating agent, such as ethyl iodide or diethyl sulfate.

Below is a diagram illustrating the synthetic pathway.



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Caption: Synthesis of **4-Ethoxybenzaldehyde** via Williamson ether synthesis.

Thermochemical Data

As of the latest literature review, specific experimental thermochemical data for **4-ethoxybenzaldehyde**, such as the standard enthalpy of formation ($\Delta_f H^\circ$), standard enthalpy of combustion ($\Delta_c H^\circ$), and heat capacity (C_p), have not been reported. In the absence of experimental values, computational methods can be employed to estimate these properties.

General Experimental Protocols for Determining Thermochemical Data

For the future experimental determination of the thermochemical properties of **4-ethoxybenzaldehyde**, the following established protocols are recommended:

1. Combustion Calorimetry for Enthalpy of Formation:

The standard enthalpy of combustion can be determined using a bomb calorimeter.^[9]

- **Sample Preparation:** A precisely weighed pellet of high-purity **4-ethoxybenzaldehyde** is placed in a crucible inside a combustion bomb. A fuse wire is attached to ignite the sample.

- **Calorimeter Setup:** The bomb is filled with high-pressure oxygen and placed in a calorimeter vessel containing a known mass of water. The entire assembly is placed in an insulated jacket to ensure adiabatic or isoperibol conditions.
- **Combustion and Measurement:** The sample is ignited electrically, and the temperature change of the water is meticulously recorded over time.
- **Calculation:** The heat released during combustion is calculated from the temperature rise and the heat capacity of the calorimeter system (determined by calibrating with a standard substance like benzoic acid).[9] The standard enthalpy of combustion is then calculated, from which the standard enthalpy of formation can be derived using Hess's law.

2. Differential Scanning Calorimetry (DSC) for Heat Capacity and Enthalpy of Phase Transitions:

Differential Scanning Calorimetry is a versatile technique for measuring heat capacity and the enthalpies of phase transitions (e.g., melting).

- **Sample Preparation:** A small, accurately weighed amount of **4-ethoxybenzaldehyde** is hermetically sealed in an aluminum pan. An empty pan is used as a reference.
- **Measurement:** The sample and reference pans are heated at a constant rate. The DSC instrument measures the difference in heat flow required to maintain both pans at the same temperature.
- **Calculation:** The heat capacity of the sample is determined by comparing the heat flow to that of a known standard (e.g., sapphire). The enthalpy of fusion is calculated by integrating the area under the melting peak.

3. Vapor Pressure Measurement for Enthalpy of Vaporization:

The enthalpy of vaporization (ΔH_{vap}) can be determined by measuring the vapor pressure of the liquid as a function of temperature.[10] The Clausius-Clapeyron equation can then be used to calculate ΔH_{vap} .

- **Methodology:** A static or dynamic method can be used. In a static method, the liquid is placed in a sealed, evacuated container, and the pressure of the vapor in equilibrium with the

liquid is measured at various temperatures.

- Data Analysis: A plot of the natural logarithm of the vapor pressure ($\ln P$) versus the inverse of the absolute temperature ($1/T$) yields a straight line with a slope of $-\Delta H_{\text{vap}}/R$, where R is the ideal gas constant.

Conclusion

This guide provides a compilation of the currently available physicochemical data for **4-ethoxybenzaldehyde** and outlines its synthesis. While specific experimental thermochemical data are lacking, the established methodologies of combustion calorimetry, differential scanning calorimetry, and vapor pressure measurements provide clear pathways for their future determination. Such data will be invaluable for the accurate modeling and process optimization required in the pharmaceutical and chemical industries.

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